

LW1564: A Technical Deep Dive into its Anti-Cancer Mechanism of Action

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Compound of Interest

Compound Name: LW1564

Cat. No.: B15621579

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Abstract

LW1564, a novel disubstituted adamantyl derivative, has emerged as a promising anti-cancer agent with a unique mechanism of action targeting cancer cell metabolism. This technical guide provides an in-depth analysis of **LW1564**'s core functions, detailing its effects on mitochondrial respiration, the hypoxia-inducible factor (HIF)-1 α pathway, and associated signaling cascades. This document summarizes key quantitative data, outlines experimental methodologies, and provides visual representations of the underlying molecular pathways to support further research and development efforts.

Core Mechanism of Action: Inhibition of Mitochondrial Respiration and HIF-1 α

LW1564 exerts its anti-tumor effects primarily by inhibiting mitochondrial respiration, specifically targeting the mitochondrial electron transport chain (ETC) complex I.^{[1][2][3]} This inhibition leads to a decrease in oxygen consumption and a subsequent reduction in ATP production.^{[1][2][4]} The resulting increase in intracellular oxygen levels promotes the degradation of HIF-1 α ,

a key transcription factor that enables cancer cell survival and proliferation in hypoxic tumor microenvironments.[\[1\]](#)[\[2\]](#)[\[5\]](#)

The reduction in ATP levels and the corresponding increase in the AMP/ATP ratio activate AMP-activated protein kinase (AMPK).[\[1\]](#)[\[2\]](#) Activated AMPK, in turn, downregulates the mammalian target of rapamycin (mTOR) signaling pathway and promotes the phosphorylation of acetyl-CoA carboxylase, leading to the inhibition of lipid synthesis.[\[1\]](#)[\[2\]](#)

Quantitative Efficacy Data

The following tables summarize the key quantitative data demonstrating the efficacy of **LW1564** in various cancer cell lines and in vivo models.

Table 1: In Vitro Efficacy of **LW1564**

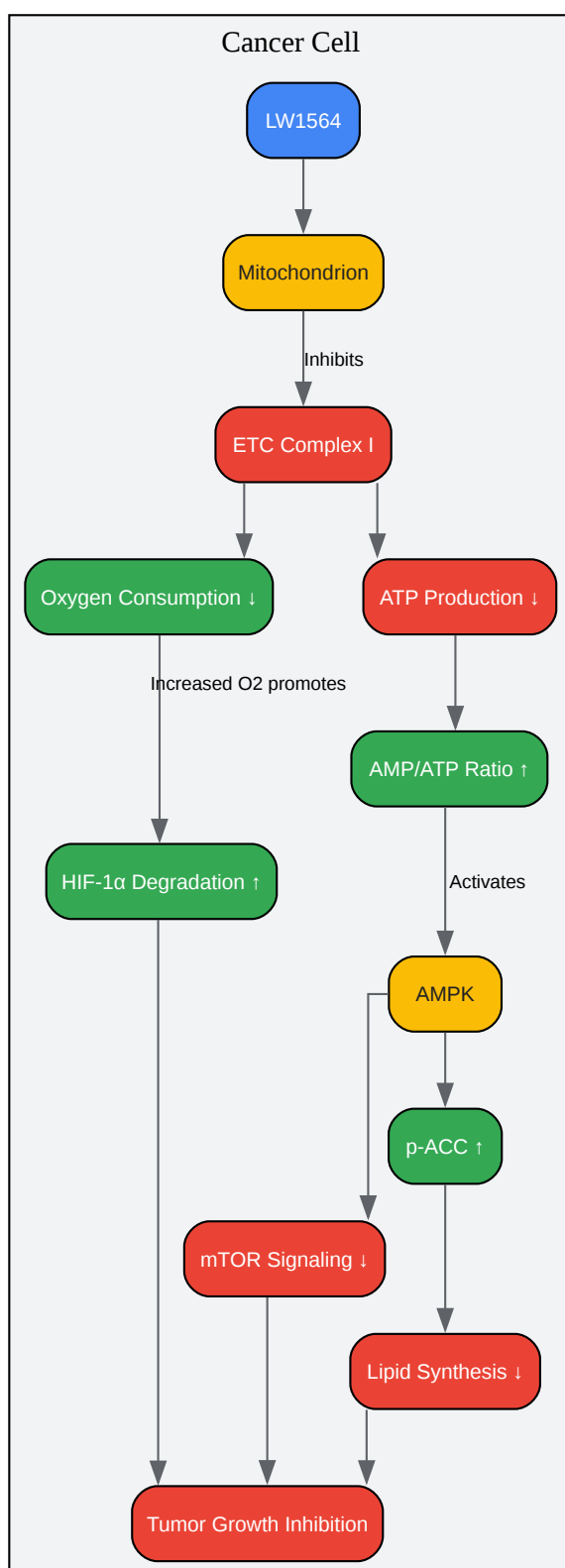
Parameter	Cell Line	Value	Reference
IC50 (HIF-1α Inhibition)	HepG2	1.2 μM	[4]
GI50 (Cell Growth Inhibition)	Various Cancer Cells	0.4 - 4.6 μM	[4]

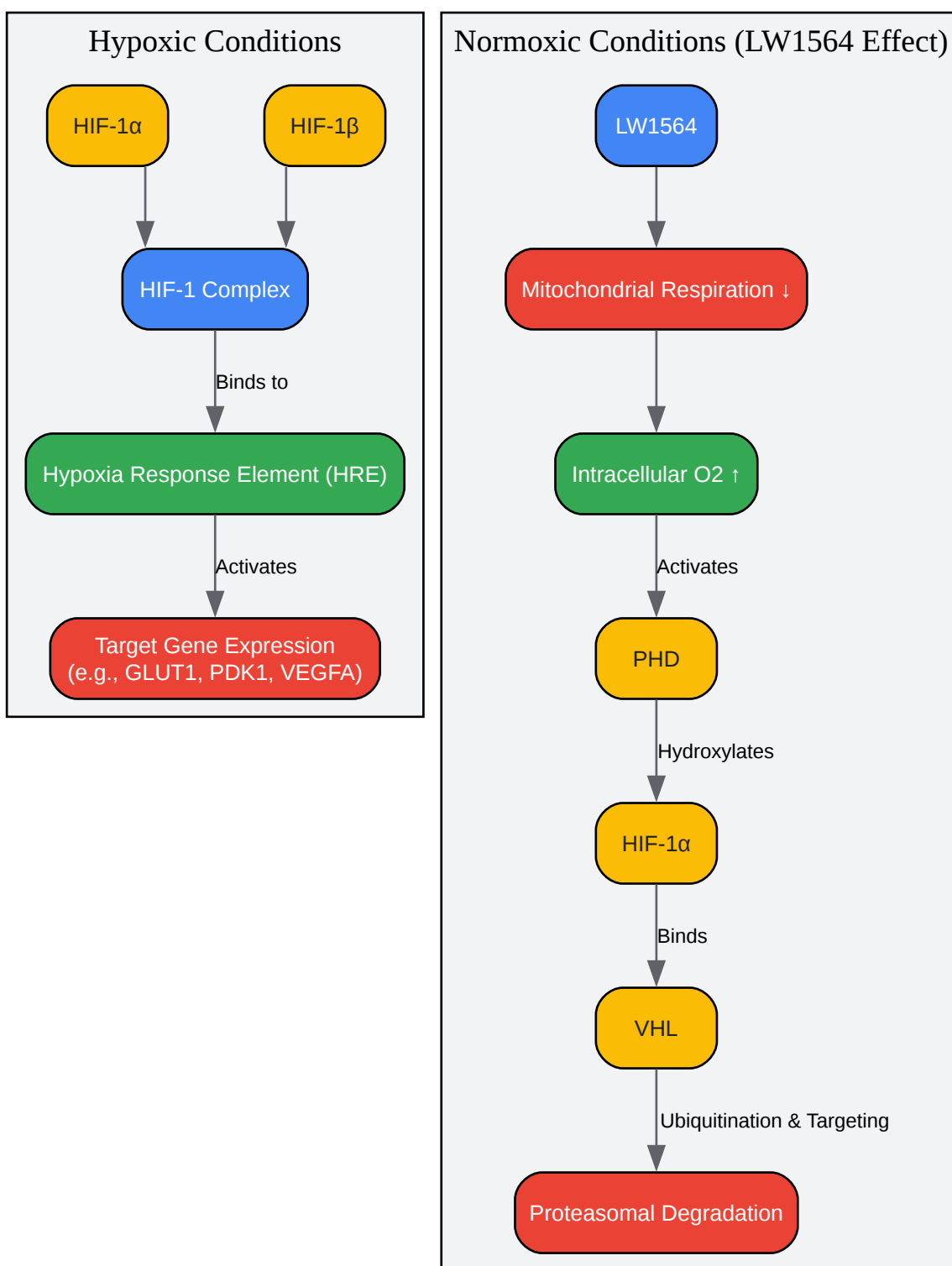
Table 2: In Vivo Efficacy of **LW1564** in a HepG2 Xenograft Model

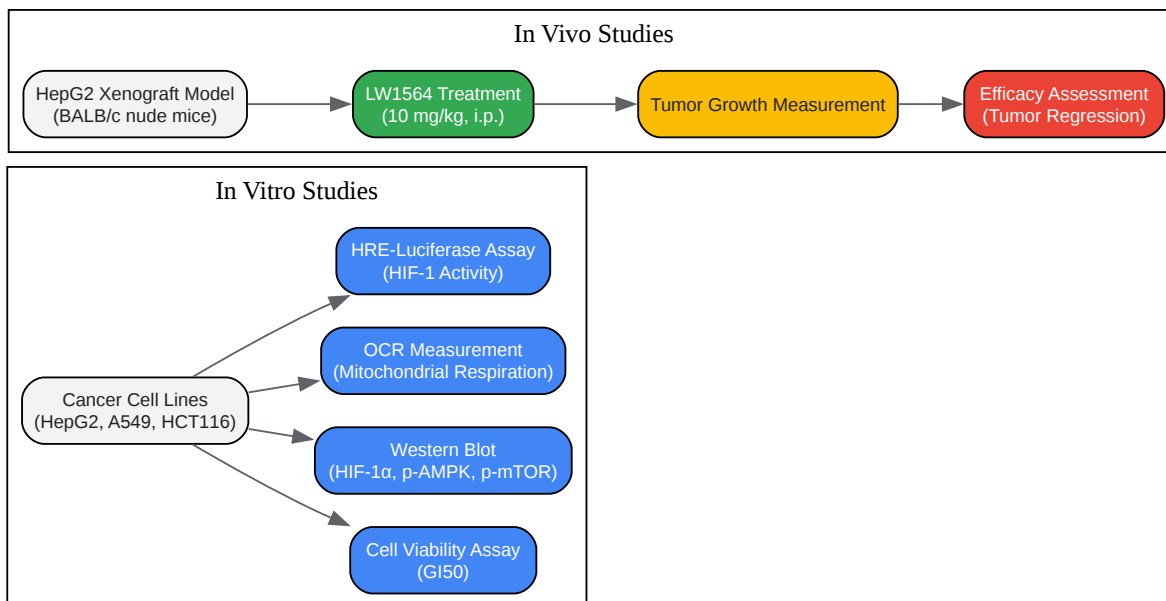
Parameter	Treatment	Result	Reference
Tumor Regression	LW1564 (10 mg/kg, intraperitoneal)	67%	[6]

Signaling Pathway and Mechanism of Action Diagrams

The following diagrams illustrate the key signaling pathways and the overall mechanism of action of **LW1564**.







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